

# Cyclopropylboronic Acid: A Technical Guide to Solubility and Stability

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## Compound of Interest

Compound Name: Cyclopropylboronic acid

Cat. No.: B131927

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**Cyclopropylboronic acid** is a versatile reagent in modern organic synthesis, prized for its role in introducing the cyclopropyl moiety into a wide range of molecules, particularly in the pharmaceutical and agrochemical industries. Its utility in Suzuki-Miyaura cross-coupling reactions has made it an indispensable tool for medicinal chemists. However, to ensure reproducible and optimal results in drug development and process scale-up, a thorough understanding of its physical and chemical properties, specifically its solubility and stability, is paramount.

This technical guide provides a comprehensive overview of the available solubility and stability data for **cyclopropylboronic acid**, complete with experimental protocols and graphical representations to aid researchers and drug development professionals in its effective handling, storage, and application.

## Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>7</sub> BO <sub>2</sub>	[1]
Molecular Weight	85.90 g/mol	[2]
Appearance	White to off-white crystalline powder	[2]
Melting Point	90-95 °C	[2]
pKa	~10.49	[2]

## Solubility Data

The solubility of **cyclopropylboronic acid** is a critical parameter for its use in various reaction media. While comprehensive data across a wide range of solvents is not readily available in published literature, this section summarizes the existing information and provides a general protocol for solubility determination.

Solvent	Solubility	Notes
Water	Sparingly soluble[1]	Calculated values of 42.3 mg/mL and 48.3 mg/mL have been reported, suggesting it is very soluble[3]. Experimental verification is recommended.
Dimethyl Sulfoxide (DMSO)	Soluble	[2]
Methanol	~3 mg/mL	Based on supplier technical information (0.1g in 30 mL).

## Experimental Protocol: Determination of Solubility by the Dynamic (Synthetic) Method

A common and reliable method for determining the solubility of boronic acids in organic solvents is the dynamic, or synthetic, method. This technique involves visually or instrumentally

monitoring the dissolution of a solid in a liquid as the temperature is changed in a controlled manner.

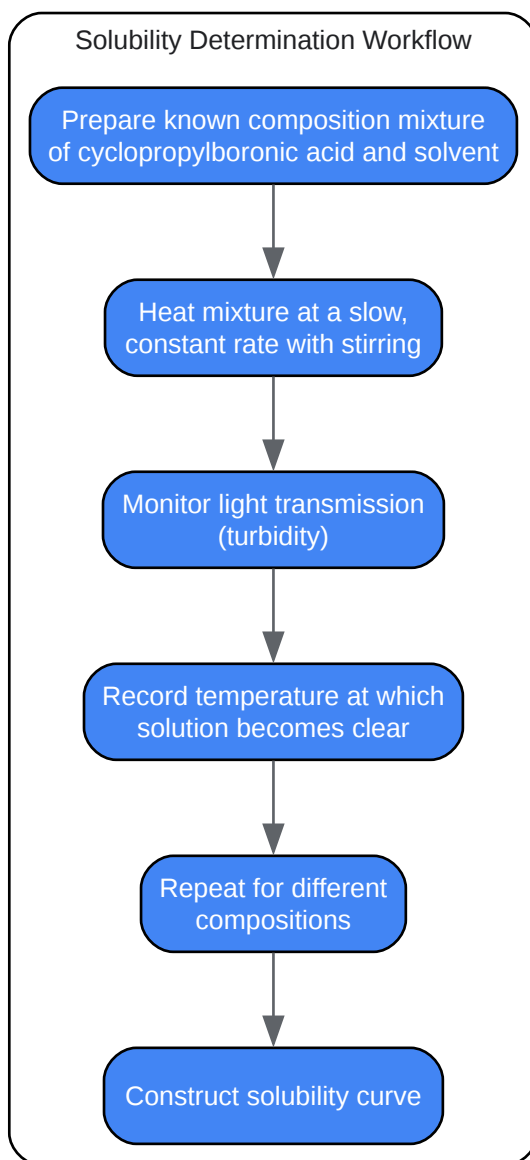
Principle: A mixture of the boronic acid and the solvent of a known composition is heated at a slow, constant rate with vigorous stirring. The temperature at which the last solid particles disappear, resulting in a clear solution, is recorded as the equilibrium solubility temperature for that specific composition.

Apparatus:

- Jacketed glass vessel
- Heating/cooling circulator
- Calibrated temperature probe
- Magnetic stirrer and stir bar
- Light source and detector (luminance probe) to monitor turbidity

Procedure:

- Sample Preparation: Accurately weigh the **cyclopropylboronic acid** and the chosen organic solvent into the jacketed glass vessel.
- Heating and Stirring: Heat the biphasic mixture at a slow, constant rate (e.g., 0.3 K/h) while stirring vigorously to maintain a uniform suspension.
- Equilibrium Point Determination: Continuously monitor the light transmission through the sample. The temperature at which the turbidity completely disappears and the light transmission reaches a stable maximum is the solid-liquid equilibrium point for that composition.
- Data Collection: Repeat the procedure for various compositions to construct a solubility curve (mole fraction vs. temperature) for **cyclopropylboronic acid** in the specific solvent.



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Experimental workflow for determining solubility.

## Stability Data

**Cyclopropylboronic acid** is generally stable under recommended storage conditions, though it is sensitive to moisture.[4] The primary degradation pathways for boronic acids are protodeboronation and oxidation.

Key Stability Information:

- **Storage Conditions:** It is recommended to store **cyclopropylboronic acid** at -20°C to maintain its stability.[2] It should be stored in a cool, dry, and well-ventilated area, away from moisture, heat, and direct sunlight.
- **Moisture Sensitivity:** The compound is moisture-sensitive.[4]
- **Incompatibilities:** It is incompatible with strong oxidizing agents.
- **Protodeboronation:** **Cyclopropylboronic acid** undergoes very slow protodeboronation. Studies have shown that it has a half-life of over one week at pH 12 and 70°C, indicating significant stability against this degradation pathway under these conditions.[5][6]
- **Oxidation:** Like other boronic acids, it can be oxidized to form the corresponding alcohol (cyclopropanol) and boric acid.
- **Trimerization:** In the solid state or under anhydrous conditions, boronic acids can undergo dehydration to form cyclic trimers known as boroxines. This is often a reversible process.

## Experimental Protocol: General Stability Study

A stability study for **cyclopropylboronic acid** can be designed based on established guidelines for active pharmaceutical ingredients.

**Objective:** To evaluate the stability of **cyclopropylboronic acid** under various environmental conditions over time.

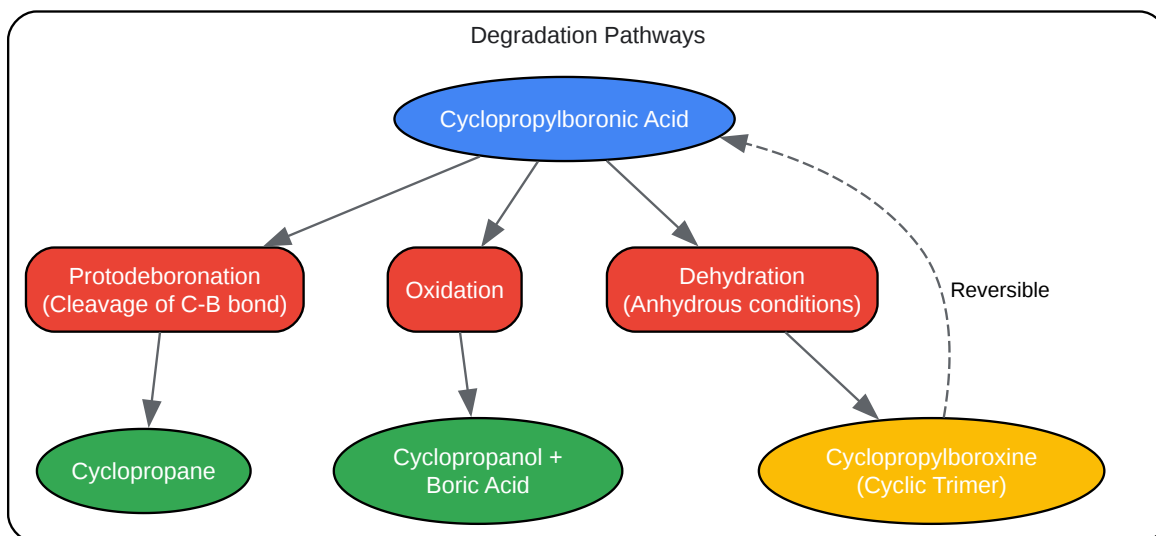
**Materials and Methods:**

- **Sample:** **Cyclopropylboronic acid** from a well-characterized batch.
- **Storage Conditions:**
  - Long-term: 25°C ± 2°C / 60% RH ± 5% RH
  - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH
  - Refrigerated: 5°C ± 3°C

- Frozen:  $-20^{\circ}\text{C} \pm 5^{\circ}\text{C}$
- Photostability: As per ICH Q1B guidelines.
- Analytical Method: A stability-indicating method, such as High-Performance Liquid Chromatography (HPLC) with UV detection, should be developed and validated to separate and quantify **cyclopropylboronic acid** and its potential degradation products. Nuclear Magnetic Resonance (NMR) spectroscopy can also be used to monitor for structural changes.
- Testing Intervals: Samples should be pulled and analyzed at predetermined time points (e.g., 0, 3, 6, 9, 12, 18, 24, and 36 months for long-term studies).

Procedure:

- Place samples of **cyclopropylboronic acid** in containers that mimic the proposed storage and shipping containers.
- Store the samples under the defined long-term, accelerated, and other relevant storage conditions.
- At each time point, withdraw samples and analyze them for appearance, assay (purity), and degradation products using the validated analytical method.
- Compile the data to establish a stability profile and determine the retest period or shelf life.



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Potential degradation pathways for **cyclopropylboronic acid**.

## Conclusion

This technical guide provides a summary of the currently available data on the solubility and stability of **cyclopropylboronic acid**. While some quantitative data exists, particularly regarding its stability towards protodeboronation, there is a clear need for more comprehensive experimental studies to determine its solubility in a wider range of organic solvents and to resolve the conflicting reports on its aqueous solubility. The provided experimental protocols offer a starting point for researchers to generate this critical data in their own laboratories. A thorough understanding and application of this knowledge will undoubtedly lead to more robust and reproducible synthetic procedures, ultimately accelerating drug discovery and development programs that utilize this valuable chemical entity.

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